

Protocol for assessing NPY5R agonist-induced signaling

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Compound of Interest

Compound Name: *Neuropeptide Y5 receptor ligand-1*

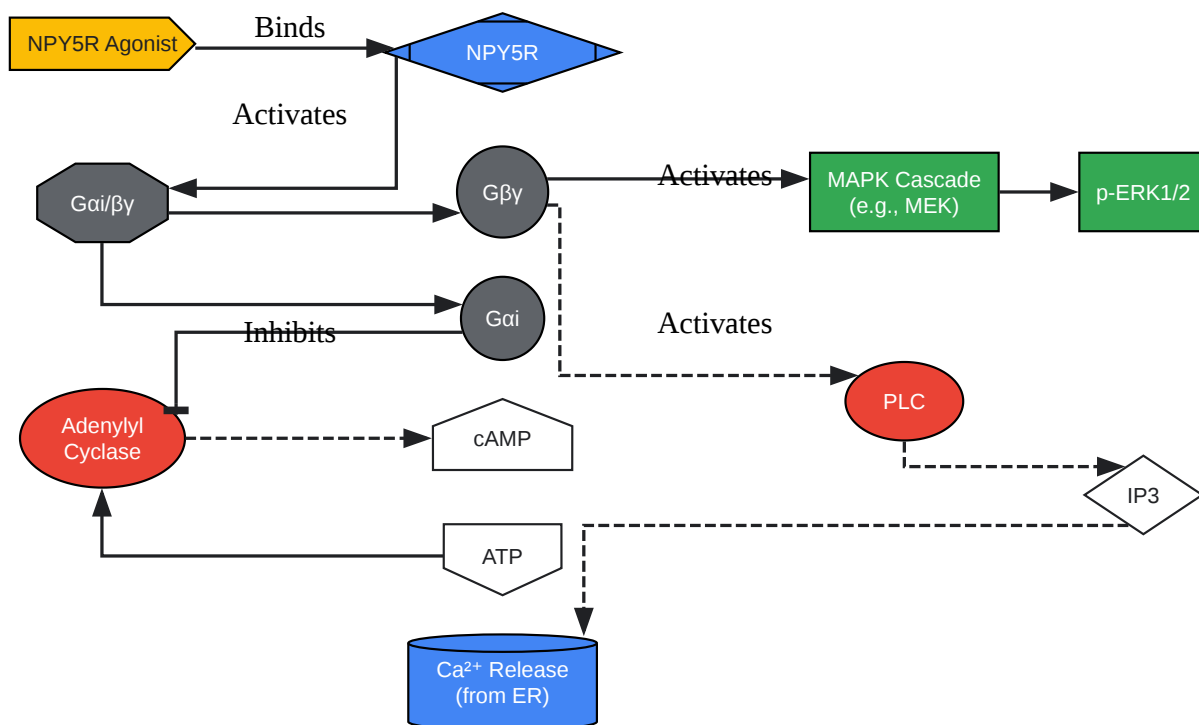
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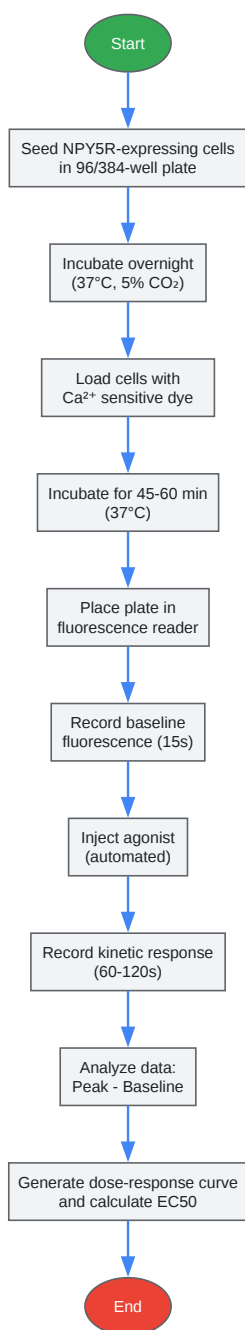
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NPY5R Signaling Pathways

Upon agonist binding, NPY5R undergoes a conformational change, activating heterotrimeric G-proteins. The primary pathways include:

- **G α i-mediated cAMP Inhibition:** The activated G α i subunit inhibits adenylyl cyclase, reducing the conversion of ATP to cAMP.
- **MAPK/ERK Activation:** NPY5R stimulation can lead to the phosphorylation and activation of ERK1/2 (p44/42 MAPK), a key regulator of cell proliferation, survival, and differentiation.^{[3][5]} This can occur through G $\beta\gamma$ subunit signaling or transactivation of receptor tyrosine kinases.^[7]





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